Application Notes and Protocols for CG0009 (CTX-009)

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Compound of Interest	
Compound Name:	*CG0009*
CAS No.:	*944744-57-4*
Cat. No.:	*B606619*

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Introduction

CG0009, also known as CTX-009 or Tovecimig, is an investigational bispecific antibody designed for targeted cancer therapy. It simultaneously inhibits two critical signaling pathways involved in tumor angiogenesis and vascularization: Delta-like ligand 4 (DLL4)/Notch and Vascular Endothelial Growth Factor A (VEGF-A).[1][2][3][4] By blocking both pathways, CTX-009 aims to overcome resistance mechanisms associated with single-pathway anti-angiogenic therapies and provide a more robust anti-tumor effect.[3][5] Preclinical and clinical studies have demonstrated its potential in various solid tumors, with a particular focus on advanced biliary tract cancer.[1][2][3]

These application notes provide a comprehensive overview of the dosage and administration guidelines for CTX-009 based on available clinical trial data, detailed experimental protocols for relevant assays, and visualizations of its mechanism of action and clinical trial workflows.

Data Presentation: Dosage and Administration

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The following tables summarize the quantitative data from clinical trials of CTX-009, providing a clear comparison of dosage regimens, administration schedules, and patient populations.

Table 1: CTX-009 Monotherapy Dose-Escalation Study (Phase 1)

Parameter	Value	Reference
Dose Levels Tested	0.3 to 17.5 mg/kg	[6][7]
Administration Route	Intravenous (IV) Infusion	
Dosing Schedule	Biweekly	[6][7]
Patient Population	Patients with a variety of solid tumors	[6][7]
Number of Patients	45	[6][7]

Table 2: CTX-009 in Combination with Paclitaxel (Phase 1b/2)

Parameter	Value	Reference
CTX-009 Dosage	10 mg/kg	[6][7][8]
CTX-009 Administration	IV Infusion on Day 1 and 15 of a 28-day cycle	[6][7][9]
Paclitaxel Dosage	80 mg/m²	[6][7][8][9]
Paclitaxel Administration	IV Infusion on Day 1, 8, and 15 of a 28-day cycle	[6][7][9]
Patient Population	Patients with advanced biliary tract cancer (2nd or 3rd line)	[6][8][10]
Number of Patients	24	[6][7][8]

Table 3: COMPANION-002 Study: CTX-009 with Paclitaxel (Phase 2/3)

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Parameter	Value	Reference
CTX-009 Dosage	10 mg/kg	[3][9][11]
CTX-009 Administration	IV Infusion on Day 1 and 15 of a 28-day cycle	[1][3][9][11]
Paclitaxel Dosage	80 mg/m²	[9][11]
Paclitaxel Administration	IV Infusion on Day 1, 8, and 15 of each 28-day cycle	[1][3][9][11]
Patient Population	Patients with unresectable advanced, metastatic or recurrent biliary tract cancers (2nd line)	[1][11][12]
Planned Enrollment	~150	[1][11][12]

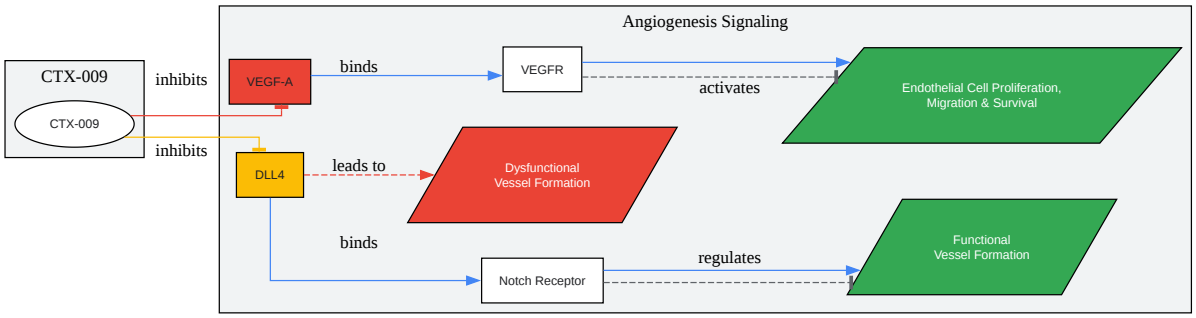
Mechanism of Action: Signaling Pathway

CTX-009 is a bispecific antibody that simultaneously targets and neutralizes both VEGF-A and DLL4. This dual blockade disrupts downstream signaling pathways crucial for tumor angiogenesis.

- VEGF-A Inhibition: By binding to VEGF-A, CTX-009 prevents its interaction with VEGF receptors (VEGFRs) on endothelial cells. This inhibits the canonical pro-angiogenic signaling cascade, reducing endothelial cell proliferation, migration, and survival.[4]
- DLL4 Inhibition: CTX-009 also binds to DLL4, a ligand for the Notch receptor on adjacent endothelial cells. The DLL4-Notch signaling pathway acts as a negative regulator of angiogenesis, ensuring the formation of a structured and functional vascular network. Inhibition of DLL4 leads to chaotic and non-productive angiogenesis, further impairing tumor blood supply.[2][4]

The synergistic effect of targeting both pathways is believed to result in a more potent and durable anti-angiogenic response compared to agents that block either pathway alone.[5]

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CTX-009 dual inhibition of VEGF-A and DLL4 signaling pathways.

Experimental Protocols

The following are representative protocols for key experiments relevant to the preclinical evaluation of a bispecific antibody like CTX-009. These are generalized methodologies and may require optimization for specific experimental conditions.

In Vitro Endothelial Cell Tube Formation Assay

Objective: To assess the effect of CTX-009 on the ability of endothelial cells to form capillary-like structures in vitro.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium
- Matrigel Basement Membrane Matrix

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- 96-well culture plates
- CTX-009 and control antibody (e.g., human IgG)
- Calcein AM stain

Protocol:

- Thaw Matrigel on ice overnight.
- Coat a 96-well plate with 50 µL of Matrigel per well and incubate at 37°C for 30 minutes to allow for polymerization.
- Harvest HUVECs and resuspend in basal medium to 2 x 10^5 cells/mL.
- Prepare serial dilutions of CTX-009 and control antibody in basal medium.
- Add 50 µL of the cell suspension to each well of the Matrigel-coated plate.
- Add 50 µL of the antibody dilutions to the respective wells.
- Incubate the plate at 37°C in a 5% CO_2 incubator for 4-6 hours.
- After incubation, carefully remove the medium and wash the wells with PBS.
- Stain the cells with Calcein AM for 30 minutes.
- Visualize and capture images of the tube-like structures using a fluorescence microscope.
- Quantify the total tube length, number of junctions, and number of branches using image analysis software.

In Vivo Tumor Xenograft Model

Objective: To evaluate the anti-tumor efficacy of CTX-009 in a preclinical animal model.

Materials:

- Immunocompromised mice (e.g., nude or SCID mice), 4-6 weeks old.[1]

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- Human cancer cell line (e.g., biliary tract cancer cell line)
- Cell culture medium and supplements
- Matrigel (optional, for co-injection with cells)
- CTX-009, paclitaxel, and vehicle control solutions
- Calipers for tumor measurement

Protocol:

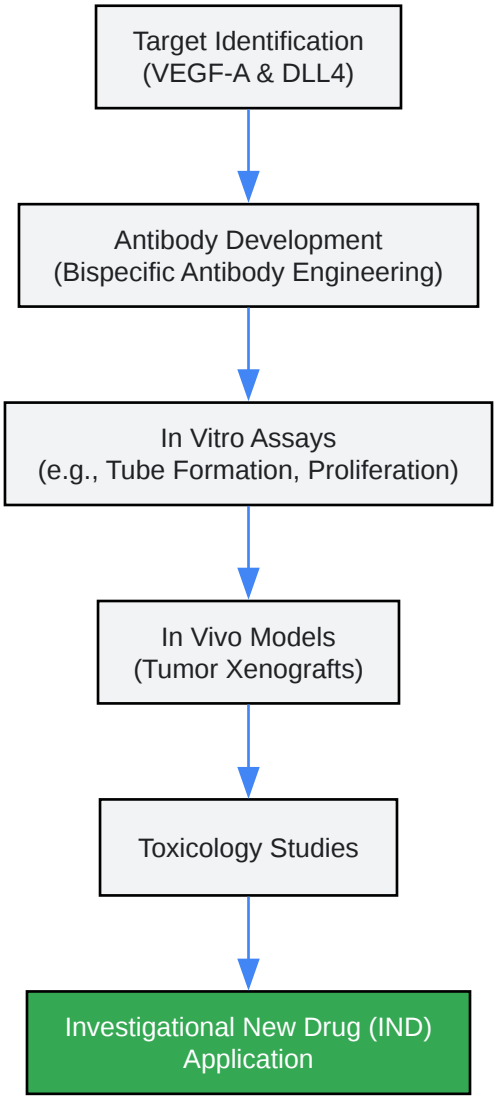
- Culture the chosen cancer cell line to ~80% confluency.
- Harvest the cells, wash with sterile PBS, and resuspend in PBS or a PBS/Matrigel mixture at a concentration of 5-10 x 10^6 cells/100 µL.
- Subcutaneously inject 100 µL of the cell suspension into the flank of each mouse.[1]
- Monitor the mice regularly for tumor growth.
- When tumors reach a palpable size (e.g., 100-150 mm^3), randomize the mice into treatment groups (e.g., Vehicle, Paclitaxel alone, CTX-009 alone, CTX-009 + Paclitaxel).
- Administer treatments according to the specified dosage and schedule (e.g., based on clinical trial data). CTX-009 is typically administered intravenously.
- Measure tumor volume with calipers 2-3 times per week using the formula: Volume = $(width)^2$ x length/2.[1]
- Monitor animal body weight and overall health throughout the study.
- At the end of the study (or when tumors reach a predetermined endpoint), euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry for microvessel density).

Visualizations: Workflows

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Preclinical Evaluation Workflow

The following diagram illustrates a typical workflow for the preclinical evaluation of an investigational drug like CTX-009.



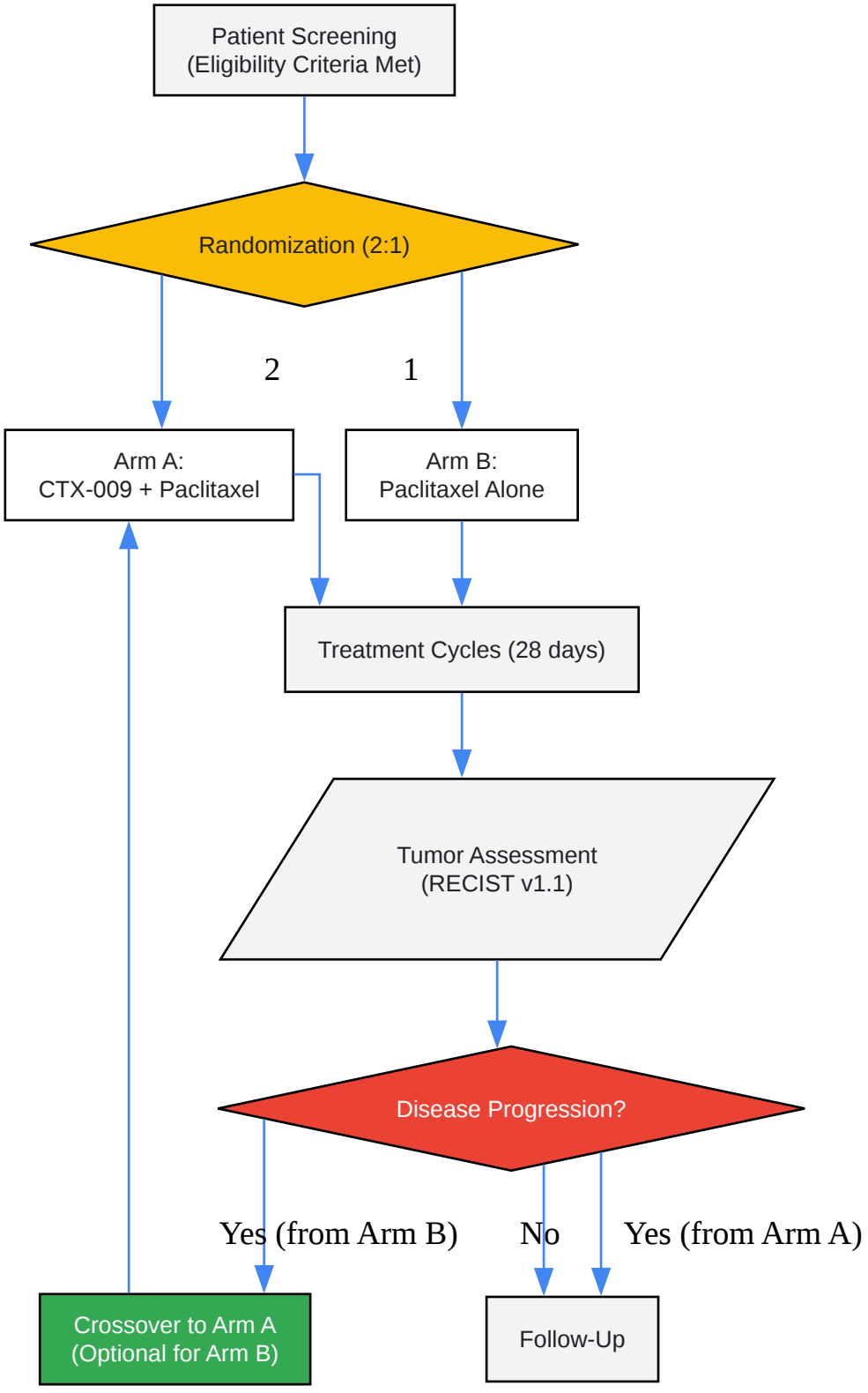
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A generalized workflow for the preclinical development of CTX-009.

COMPANION-002 Clinical Trial Workflow

This diagram outlines the patient journey and key stages of the COMPANION-002 clinical trial.

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Workflow of the COMPANION-002 clinical trial for CTX-009.

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